

# Brilanestrant experimental conditions optimization

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Compound Focus: **Brilanestrant**

CAS No.: 1365888-06-7

Cat. No.: S548679

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## Brilanestrant Quantitative Data Summary

The table below summarizes key quantitative data for **Brilanestrant**, compiled from scientific literature and commercial chemical databases [1] [2].

| Parameter                           | Value / Description | Context / Assay                                                                            |
|-------------------------------------|---------------------|--------------------------------------------------------------------------------------------|
| Molecular Weight                    | 446.90 g/mol        | Chemical formula: C <sub>26</sub> H <sub>20</sub> ClFN <sub>2</sub> O <sub>2</sub> [1] [2] |
| CAS Number                          | 1365888-06-7        | [1] [2]                                                                                    |
| ERα Binding (IC <sub>50</sub> )     | 6.1 nM              | Cell-free competitive binding assay [1]                                                    |
| ERβ Binding (IC <sub>50</sub> )     | 8.8 nM              | Cell-free competitive binding assay [1]                                                    |
| ERα Degradation (EC <sub>50</sub> ) | 0.7 nM              | MCF-7 breast cancer cells [1] [2]                                                          |
| Cell Viability (IC <sub>50</sub> )  | 2.5 nM              | MCF-7 breast cancer cell line [1] [2]                                                      |
| Solubility (DMSO)                   | ~89 mg/mL (~199 mM) | [1]                                                                                        |

| Parameter           | Value / Description                              | Context / Assay                                        |
|---------------------|--------------------------------------------------|--------------------------------------------------------|
| Solubility (Water)  | Insoluble                                        | [1] [2]                                                |
| In Vivo Formulation | 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline | Suggested for preparing a 2 mg/mL working solution [2] |

## Experimental Protocols

Based on the search results, here are detailed methodologies for key experiments involving **Brilanestrant**.

### In Vitro Cell Viability Assay (MCF-7 Cells)

This protocol is adapted from supplier data and describes a luminescence-based method to measure **Brilanestrant**'s effect on breast cancer cell viability [2].

- **Cell Line:** MCF-7 human breast cancer cells.
- **Cell Plating:**
  - Suspend cells in RPMI 1640 medium supplemented with 10% FBS and 20 mM HEPES.
  - Adjust cell concentration to 40,000 cells per mL.
  - Plate 16 µL of cell suspension (containing ~640 cells) into each well of a 384-well plate.
  - Incubate overnight at 37°C to allow cell adhesion.
- **Compound Treatment:**
  - Prepare a 10-point, serial 1:5 dilution of **Brilanestrant**.
  - Add 16 µL of each dilution to the cells to achieve a final concentration range (e.g., from 10 µM to 0.000005 µM).
- **Incubation:** Expose cells to the compound for 5 days.
- **Viability Measurement:**
  - Add 16 µL of CellTiter-Glo reagent to each well.
  - Measure the relative luminescence units (RLU) using a plate reader.
  - Calculate percent viability:  $\frac{(RLU_{sample} - RLU_{background})}{(RLU_{untreated\_cells} - RLU_{background})} \times 100$ .

### In Vivo Efficacy Study (Mouse Xenograft Model)

This protocol outlines the use of **Brilanestrant** in a standard mouse model of ER+ breast cancer [2].

- **Animal Model:** Female nu/nu mice.
- **Estradiol Pellet Implantation:** Implant 0.72 mg 17- $\beta$  estradiol time-release pellets subcutaneously to support tumor growth.
- **Tumor Inoculation:**
  - Culture MCF-7 cells in RPMI with 10% FBS.
  - Harvest trypsinized cells, pellet, and resuspend in a 50:50 mixture of serum-free RPMI and Matrigel at a density of  $1 \times 10^7$  cells/mL.
  - Subcutaneously inject 100  $\mu$ L of cell suspension per mouse (right flank) 2-3 days after pellet implantation.
- **Randomization & Dosing:**
  - Monitor tumor volume, calculated as  $(\text{length} \times \text{width}^2)/2$ .
  - Once average tumor volume reaches approximately 200 mm<sup>3</sup>, randomize animals into treatment groups.
  - Administer vehicle or **Brilanestrant** daily via oral gavage for 4 weeks.
- **Monitoring:** Measure tumor volume and body weight twice weekly.

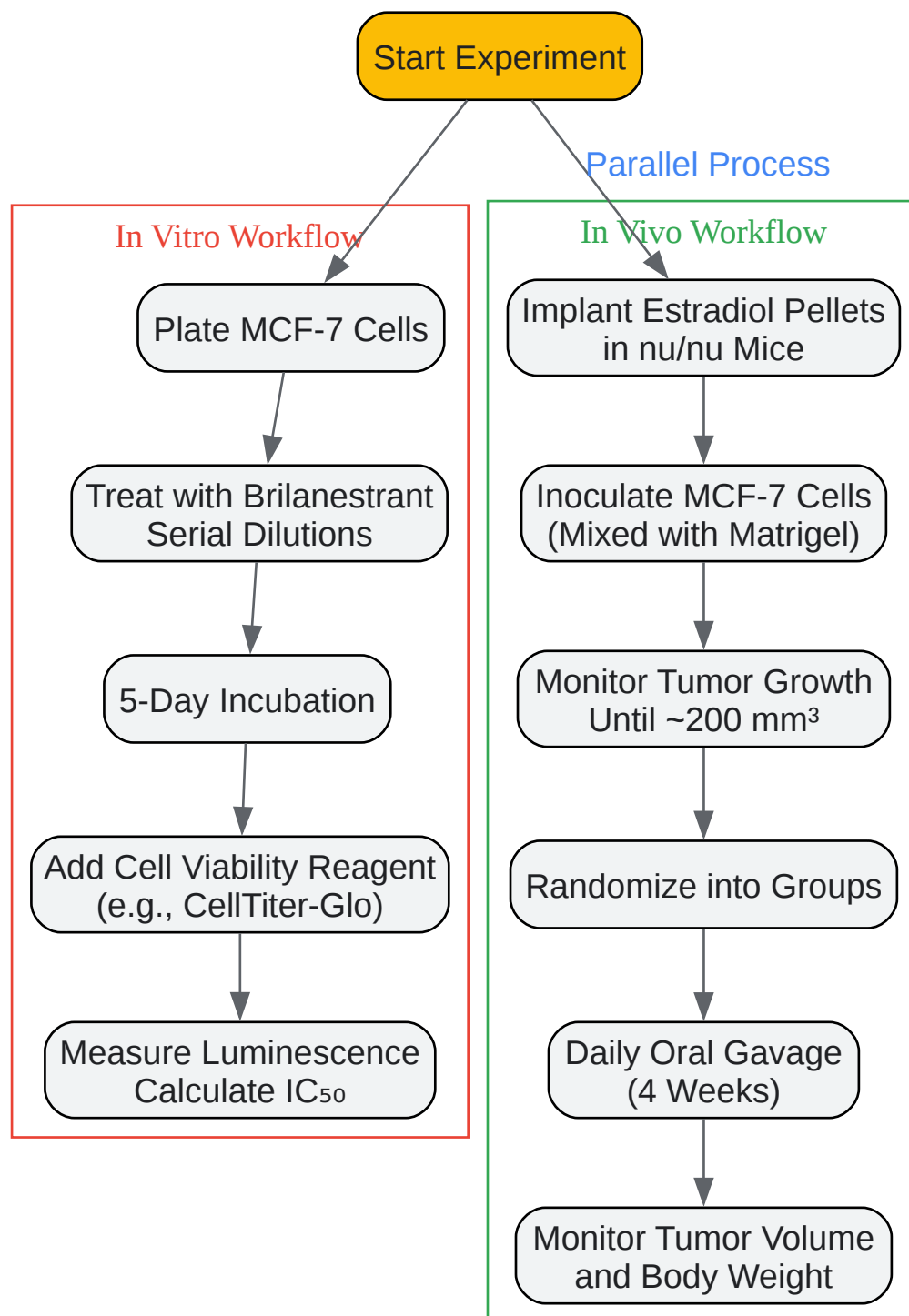
## Potential Issues & Optimization Strategies

While explicit FAQs were not available, the following points address common experimental challenges, inferred from the data.

- **Low Aqueous Solubility:** **Brilanestrant** is insoluble in water [1] [2]. For *in vitro* work, dissolve first in DMSO to create a concentrated stock solution (e.g., 10-100 mM), then dilute into the aqueous cell culture medium. Ensure the final DMSO concentration is non-cytotoxic (typically  $\leq 0.1\%$ ). For *in vivo* studies, use the recommended formulation of 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline, and ensure proper mixing and sonication [2].
- **Specificity and Mechanism Confirmation:** **Brilanestrant** is a selective estrogen receptor degrader (SERD). To confirm that its effects are ER $\alpha$ -dependent, include control experiments using ER $\alpha$ -negative cell lines (e.g., MDA-MB-231) or siRNA-mediated knockdown of ER $\alpha$  [3]. Furthermore, its activity can be confirmed by measuring the reduction of ER $\alpha$  protein levels via western blot after treatment [1].

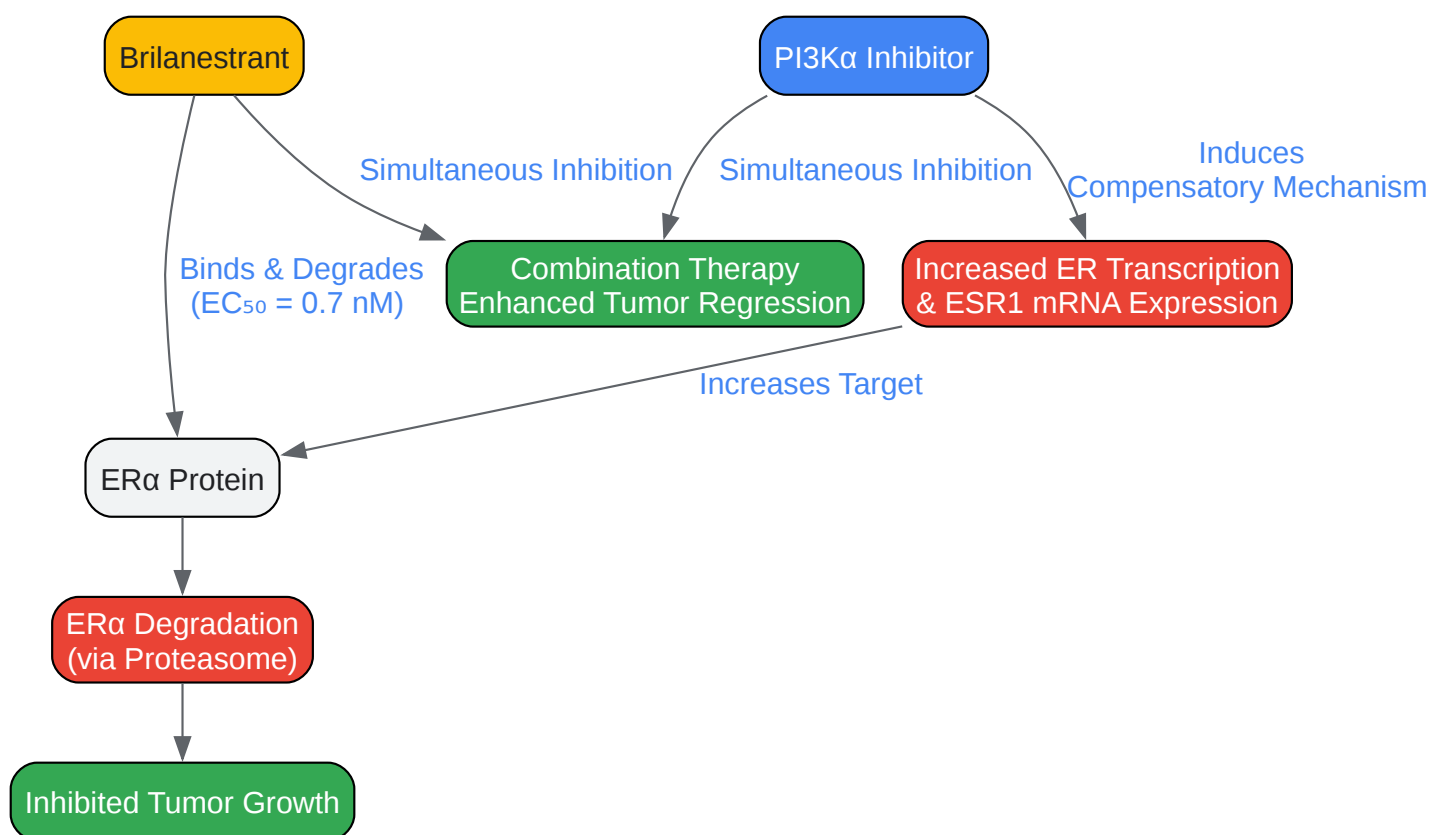
## Experimental Workflow and Mechanism

To help visualize the experimental process and drug mechanism, the following diagrams map out the key steps and biological pathways.



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Diagram 1: A simplified workflow comparing the key steps for conducting *in vitro* and *in vivo* experiments with **Brilanestrant**.



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Diagram 2: The mechanism of **Brilanestrant** action and a key rational combination strategy to overcome feedback-driven resistance.

I hope this structured technical data provides a solid foundation for your research. Please note that specific troubleshooting for equipment or assay failure would require more detailed protocol documents.

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## References

1. Brilanestrant (GDC-0810) | Estrogen/progestogen ... [selleckchem.com]
2. Brilanestrant | Estrogen Receptor/ERR - TargetMol [targetmol.cn]
3. A small molecule activator of the unfolded protein response ... [pmc.ncbi.nlm.nih.gov]

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